

In Silico Prediction of N-nitroso-deucravacitinib Genotoxicity: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-deucravacitinib*

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Executive Summary

The formation of nitrosamine drug substance-related impurities (NDSRIs) is a significant concern in pharmaceutical development due to their classification as a "cohort of concern" by regulatory bodies, stemming from their potential mutagenic and carcinogenic properties.^[1] This technical guide provides a comprehensive overview of the in silico approach for predicting the genotoxicity of **N-nitroso-deucravacitinib**, a potential NDSRI of the Janus kinase (JAK) inhibitor, deucravacitinib. In line with the International Council for Harmonisation (ICH) M7 guideline, this document outlines a weight-of-evidence approach, leveraging two complementary (Quantitative) Structure-Activity Relationship ((Q)SAR) methodologies for a robust genotoxicity assessment.^{[2][3]} This guide also addresses the unique challenges associated with **N-nitroso-deucravacitinib**, including its potential instability and the difficulties in its synthesis, which may impact the overall risk assessment strategy.^{[4][5]}

Introduction to N-nitroso-deucravacitinib and Regulatory Context

N-nitroso-deucravacitinib is the N-nitroso derivative of deucravacitinib, with the chemical formula $C_{20}H_{21}N_9O_4$ and a molecular weight of 454.46 g/mol.[6][7] The ICH M7 guideline provides a framework for the assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic risk.[8] For nitrosamines, which are often potent mutagens, a standard Threshold of Toxicological Concern (TTC) may not be applicable, necessitating a more thorough evaluation.[1] In silico assessment is the first step in this evaluation, providing a rapid and resource-efficient means to predict the mutagenic potential of an impurity.[2]

Recent discussions within the scientific community suggest that the formation of **N-nitroso-deucravacitinib** may be chemically unfavorable due to the electronic and steric properties of the deucravacitinib molecule.[5] The secondary amine nitrogen in deucravacitinib is part of an aniline-like structure, where the lone pair of electrons is delocalized into the aromatic ring, reducing its nucleophilicity and thus its reactivity towards nitrosating agents.[5] This low probability of formation is a critical factor in the overall risk assessment.

In Silico Genotoxicity Assessment Strategy

The ICH M7 guideline stipulates the use of two complementary in silico methodologies for predicting bacterial mutagenicity: an expert rule-based system and a statistical-based system.[3] This dual approach enhances the reliability of the prediction.

Expert Rule-Based Methodology

Expert rule-based systems utilize a knowledge base of structural alerts, which are molecular substructures known to be associated with mutagenicity.[2]

Experimental Protocol:

- **Structure Input:** The 2D structure of **N-nitroso-deucravacitinib** is imported into the expert rule-based software (e.g., Derek Nexus, Toxtree).[2][9]
- **Model Selection:** The bacterial mutagenicity model is selected as the primary endpoint for prediction.
- **Prediction Execution:** The software analyzes the input structure for the presence of pre-defined structural alerts for mutagenicity. The N-nitroso group is a well-known structural alert.

- **Result Interpretation:** The output will indicate whether a structural alert was triggered. If an alert is fired, the software provides information on the underlying data and reasoning for the alert. The prediction is classified as positive, negative, equivocal, or outside the domain of applicability.
- **Expert Review:** A critical expert review of the prediction is conducted to assess the relevance of the alert within the context of the whole molecule. Factors such as steric hindrance and electronic effects that might modulate the reactivity of the alerting substructure are considered.

Statistical-Based Methodology

Statistical-based systems use algorithms trained on large datasets of compounds with known experimental mutagenicity data to build predictive models.^[10]

Experimental Protocol:

- **Structure Input:** The 2D structure of **N-nitroso-deucravacitinib** is imported into the statistical-based software (e.g., Sarah Nexus, Leadscape Model Applier).^{[3][11]}
- **Model Selection:** The bacterial mutagenicity model (e.g., Ames test) is selected.
- **Prediction Execution:** The software fragments the query molecule and compares these fragments to those in its training dataset. It also analyzes the overall structural similarity to compounds with known activity.
- **Result Interpretation:** The output provides a probability of mutagenicity based on the analysis. The results are typically categorized as positive or negative, often with a confidence level. The software will also identify the most relevant structural features and examples from the training set that influenced the prediction.
- **Applicability Domain Assessment:** The reliability of the prediction is assessed by determining if the query molecule falls within the model's applicability domain. This ensures the model is making predictions on a chemical space it has been trained on.

Data Presentation and Interpretation

The results from the in silico assessments should be summarized in a clear and concise manner to facilitate a weight-of-evidence conclusion.

Table 1: Hypothetical In Silico Prediction Summary for **N-nitroso-deucravacitinib**

Methodology	Software	Prediction Endpoint	Prediction Outcome	Confidence/Rationale
Expert Rule-Based	Derek Nexus	Bacterial Mutagenicity	Positive	N-nitroso structural alert fired.
Statistical-Based	Sarah Nexus	Bacterial Mutagenicity	Positive	High probability based on the presence of the N-nitroso group, supported by multiple positive examples in the training set.

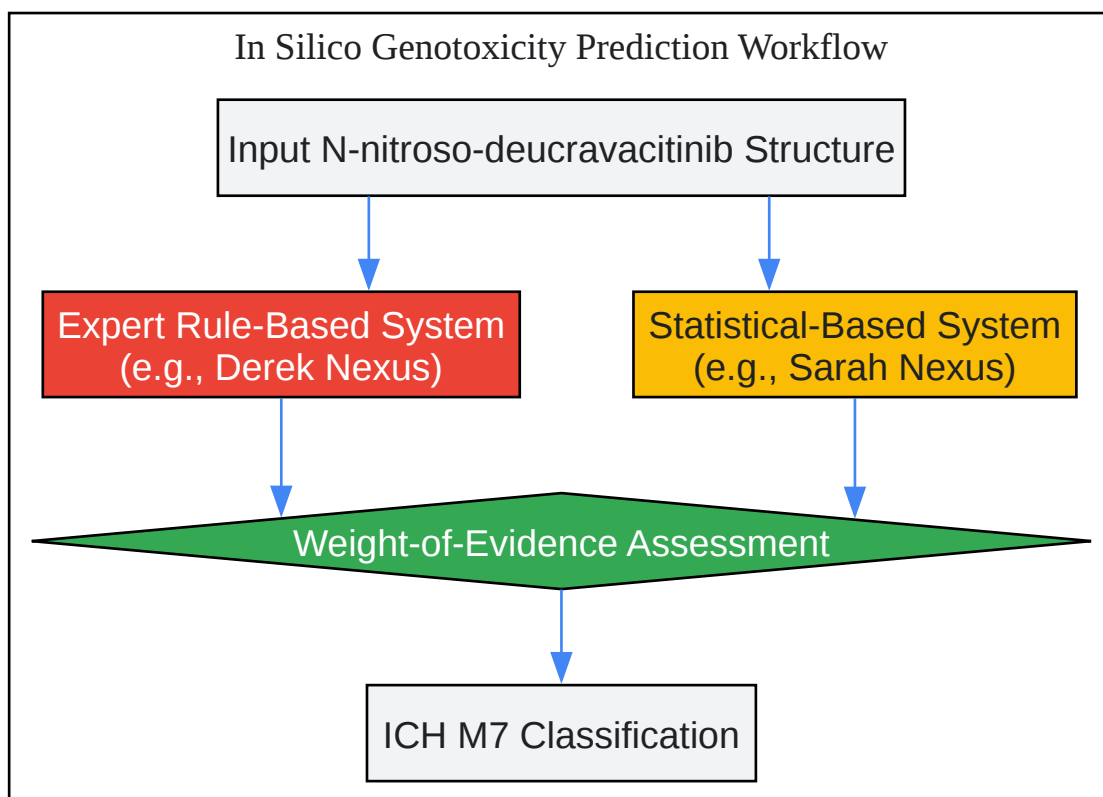
Table 2: ICH M7 Classification Based on In Silico Predictions

Prediction Outcome (Expert System)	Prediction Outcome (Statistical System)	Conclusion	ICH M7 Class	Recommended Action
Positive	Positive	Mutagenic	Class 1 or 2	Control at or below an acceptable intake limit.
Positive	Negative	Equivocal	Class 3	Conduct Ames test.
Negative	Positive	Equivocal	Class 3	Conduct Ames test.
Negative	Negative	Non-mutagenic	Class 5	No further action required.

Based on the hypothetical positive results in Table 1, **N-nitroso-deucravacitinib** would be considered to have a mutagenic potential, leading to an initial classification that would necessitate further action, such as control strategies or experimental testing. However, this is counterbalanced by the low probability of its formation.

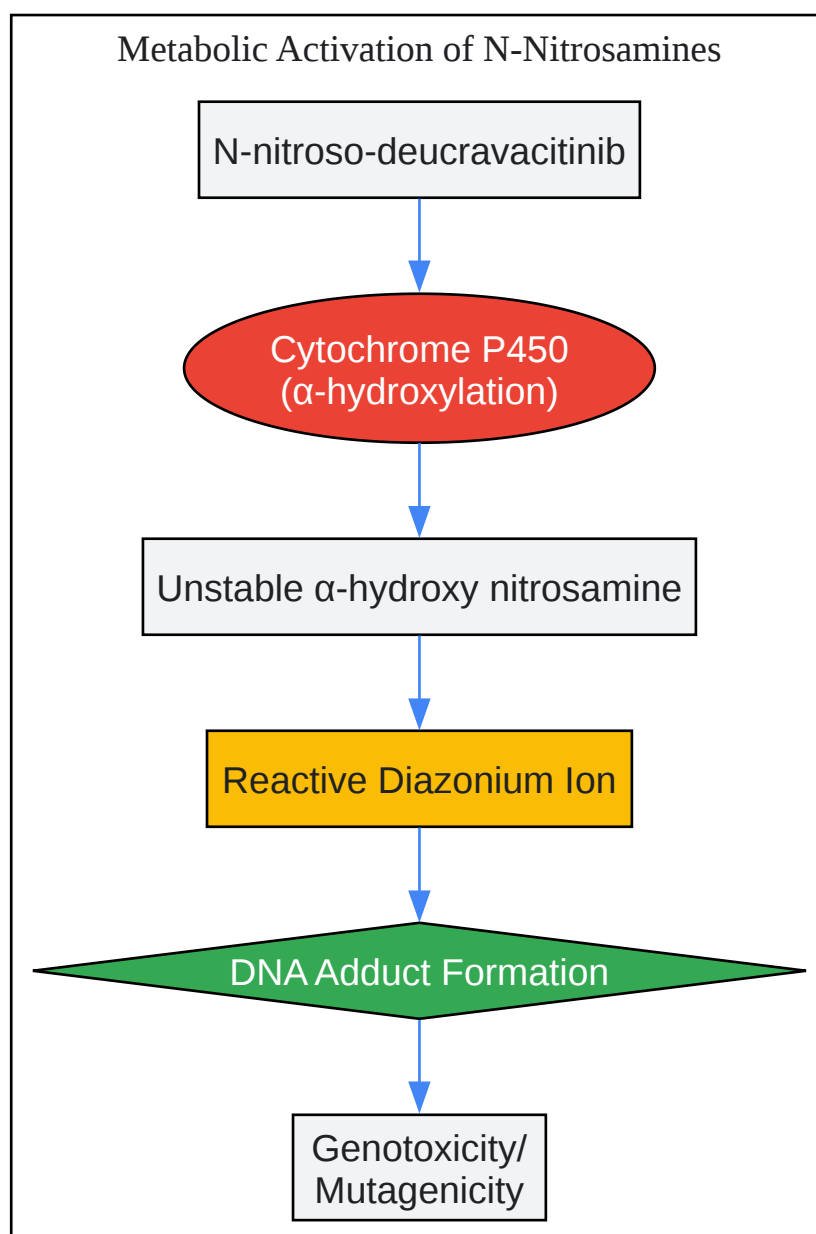
Visualizing Key Processes and Frameworks

Visual diagrams are essential for conveying complex information in a readily understandable format.



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Caption: Workflow for the in silico prediction of genotoxicity.



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Caption: General metabolic activation pathway of N-nitrosamines.[8][10][12][13][14]

Conclusion and Recommendations

The in silico assessment of **N-nitroso-deucravacitinib**, following the ICH M7 guideline, provides a robust framework for evaluating its genotoxic potential. While the presence of the N-nitroso functional group is a strong structural alert for mutagenicity, the overall risk assessment must also consider the likelihood of the impurity's formation and its stability. Given the evidence

suggesting that **N-nitroso-deucravacitinib** is unlikely to form under normal conditions, a comprehensive risk assessment should include a thorough justification based on chemical principles and, if necessary, supportive experimental data demonstrating the low propensity for nitrosation of deucravacitinib. This weight-of-evidence approach, combining in silico predictions with a sound scientific rationale regarding its formation, will enable a scientifically justified and compliant assessment of the potential risk posed by **N-nitroso-deucravacitinib**.

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